

Essential Safety and Logistics for Handling 9-Chlorofluorene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-Chlorofluorene

Cat. No.: B144268

[Get Quote](#)

This guide provides crucial safety protocols, operational procedures, and disposal plans for the handling of **9-Chlorofluorene** (CAS No: 6630-65-5). It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of **9-Chlorofluorene**.

Property	Value
Molecular Formula	C ₁₃ H ₉ Cl[1][2]
Molecular Weight	200.67 g/mol [1][2]
Physical State	Solid[1][3]
Appearance	No information available[1][3]
Odor	No information available[1][3]
Melting Point/Range	No data available[1][3]
Boiling Point/Range	No information available[1][3]
Solubility	No information available[1]
Stability	Stable under normal conditions[1][3]

Hazard Identification and GHS Classification

9-Chlorofluorene presents several hazards that require careful management. According to the Globally Harmonized System (GHS), its primary classifications are as follows:

Hazard Class	GHS Classification & Statement
Skin Corrosion/Irritation	Warning: H315 - Causes skin irritation[2]
Serious Eye Damage/Eye Irritation	Warning: H319 - Causes serious eye irritation[2] [4][5]
Specific Target Organ Toxicity (Single Exposure)	Warning: H335 - May cause respiratory irritation[2]
Hazardous to the Aquatic Environment (Chronic)	H411 - Toxic to aquatic life with long lasting effects[4][5]

Note: One safety data sheet mentions that this chemical is not considered hazardous by the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200)[1]. However, due to conflicting classifications, it is imperative to handle it with the precautions outlined below.

Operational Plan: Handling and Storage

Adherence to proper handling and storage protocols is essential to minimize risk.

Engineering Controls

- **Ventilation:** Work in a well-ventilated area to keep airborne concentrations low.[1][3] Use of a chemical fume hood is recommended, especially when handling powders or generating dust.
- **Eye Wash Stations:** Ensure that emergency eyewash stations and safety showers are readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **9-Chlorofluorene** to prevent exposure.

PPE Category	Specification
Eye/Face Protection	Wear chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1] A face shield may be used for additional protection against splashes.[6][7]
Skin Protection	Gloves: Wear appropriate chemical-resistant protective gloves.[1][3] Inspect gloves for integrity before use.[3] Clothing: Wear long-sleeved clothing or a lab coat.[3] Use chemical-resistant clothing to prevent skin exposure.[1][6]
Respiratory Protection	Under normal use conditions with adequate ventilation, respiratory protection is not typically required.[1][3] If dust formation is unavoidable, a particle filter respirator is recommended.[1]

Handling Procedures

- Avoid Contact: Prevent direct contact with skin, eyes, and clothing.[1][3]
- Prevent Dust and Aerosols: Avoid the formation and inhalation of dust.[1][3]
- Hygiene Practices: Handle in accordance with good industrial hygiene and safety practices. [1][3] Wash hands thoroughly after handling and before eating, drinking, or smoking.[3]
- Incompatible Materials: Keep away from strong oxidizing agents.[1]

Storage Plan

- Container: Keep containers tightly closed.[1][3]
- Conditions: Store in a dry, cool, and well-ventilated place.[1][3]
- Incompatibilities: Store away from incompatible materials, such as strong oxidizing agents.[1]

Emergency and First Aid Procedures

Immediate and appropriate responses to spills or exposure are critical.

Spill Response Protocol

- Minor Spills (Solid):
 - Ensure adequate ventilation and wear appropriate PPE.[1]
 - Carefully sweep up the solid material, avoiding dust generation.[1]
 - Place the spilled material into a suitable, labeled container for chemical waste disposal.[1]
 - Clean the spill area thoroughly.
- Major Spills:
 - Evacuate the area immediately.
 - Alert safety personnel and follow institutional emergency procedures.
 - Prevent the substance from entering drains as it is toxic to aquatic life.[1][4][5]

Exposure First Aid

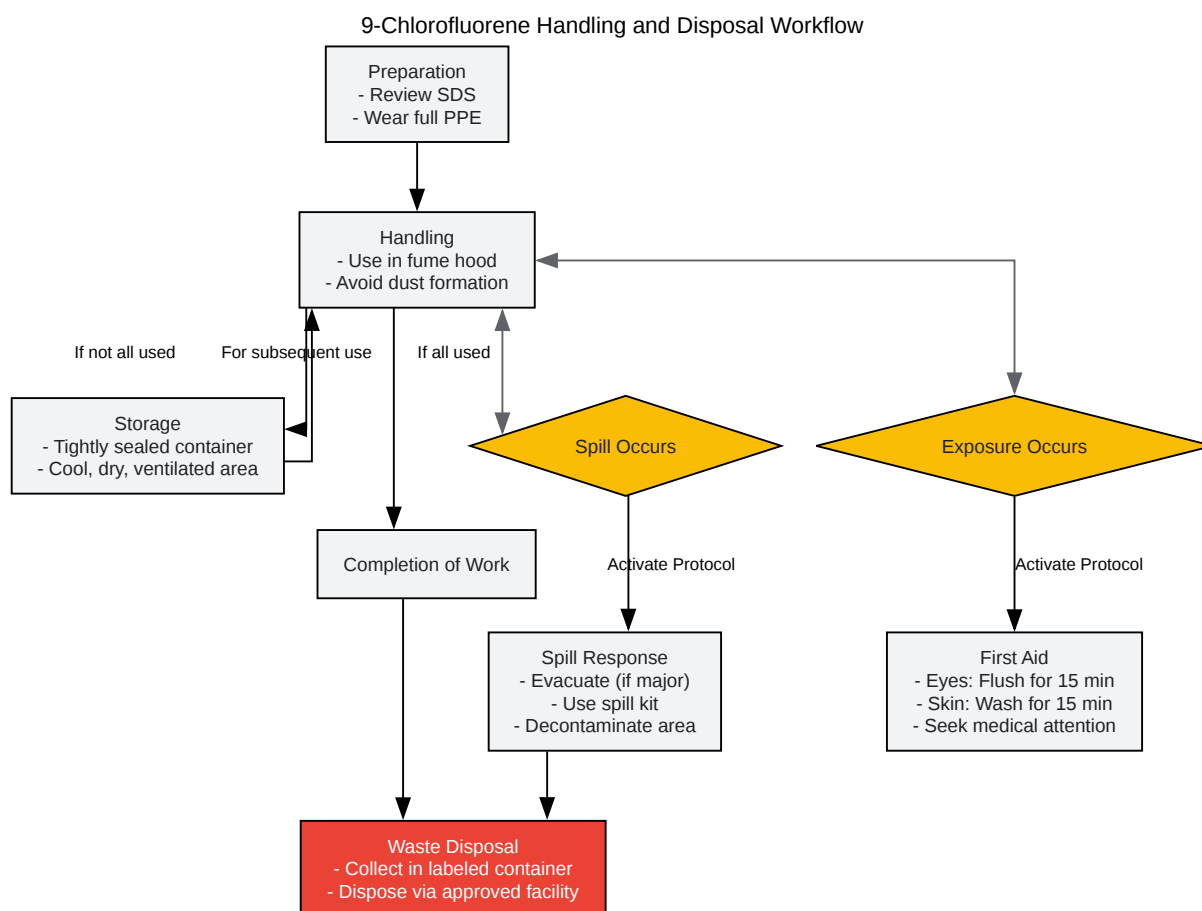
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[1] Seek immediate medical attention.[1]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes.[1] Remove contaminated clothing. Seek medical attention if symptoms occur or irritation persists.[1]
- Inhalation: Move the person to fresh air.[1] If symptoms like respiratory irritation occur, seek medical attention immediately.[1]
- Ingestion: Clean the mouth with water and drink plenty of water afterwards.[1] Do not induce vomiting. Seek medical attention if symptoms occur.[1]

Disposal Plan

Proper disposal is crucial to prevent environmental contamination.

- **Waste Collection:** All waste materials containing **9-Chlorofluorene** should be collected in clearly labeled, sealed containers.
- **Disposal Method:** Dispose of the chemical waste and containers at an approved waste disposal plant.^{[4][5]} This should be done in accordance with all federal, state, and local environmental regulations. Do not release into the environment.^[1]

Workflow for Handling 9-Chlorofluorene



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **9-Chlorofluorene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. Fluorene, 9-chloro- | C₁₃H₉Cl | CID 23115 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.fr [fishersci.fr]
- 4. orgchemboulder.com [orgchemboulder.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. Discover the Various Types of PPE for Optimal Chemical Safety [northindustrial.net]
- 7. hsa.ie [hsa.ie]
- To cite this document: BenchChem. [Essential Safety and Logistics for Handling 9-Chlorofluorene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b144268#personal-protective-equipment-for-handling-9-chlorofluorene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com